

# Cyclopentenol CAS number and safety data sheet

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An In-depth Technical Guide to Cyclopentenol and its Saturated Analogue, Cyclopentanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cyclopentenol** and its saturated counterpart, cyclopentanol. It is designed to furnish researchers, scientists, and drug development professionals with detailed information on their chemical properties, safety data, synthesis protocols, and applications in the pharmaceutical industry.

## Cyclopentanol

Cyclopentanol is a cyclic alcohol that serves as a versatile building block and solvent in various chemical processes, including the synthesis of pharmaceuticals and fragrances.[1][2]

#### **Chemical Identification and Physical Properties**



Property	Value	Reference
CAS Number	96-41-3	[3][4]
Molecular Formula	C5H10O	[3]
Molecular Weight	86.13 g/mol	[3][4]
Appearance	Colorless liquid	[3]
Boiling Point	139-140 °C	[3]
Melting Point	-19 °C	[3]
Flash Point	51 °C (124 °F)	[3][5]
Density	0.949 g/mL at 25 °C	[3]
Solubility	Slightly soluble in water	[3]

## **Safety Data Sheet Summary**

Cyclopentanol is a flammable liquid and should be handled with care.[5][6]



Hazard	Description	Precautionary Measures
Flammability	Flammable liquid and vapor.	Keep away from heat, sparks, open flames, and hot surfaces. [5][6] Use spark-proof tools and explosion-proof equipment.[5]
Health Hazards	May cause eye, skin, and respiratory tract irritation.[5] The toxicological properties have not been fully investigated.[5]	Wear protective gloves, clothing, eye, and face protection.[6][7] Use in a well-ventilated area.[5]
Handling	Wash thoroughly after handling. Ground and bond containers when transferring material.[5]	Store in a cool, dry, well- ventilated area away from incompatible substances.[5]
First Aid	In case of contact, rinse eyes with water, wash skin with soap and water. If inhaled, move to fresh air. If swallowed, do NOT induce vomiting.[6]	Seek medical attention if irritation persists or if swallowed.[6]

## **Experimental Protocols**

A common method for the synthesis of cyclopentanol is the hydration of cyclopentene. One documented procedure involves the use of a strong acid cation exchange resin as a catalyst.[8]

**Reaction Conditions:** 



Parameter	Value
Reactant	Cyclopentene
Reagent	Water
Catalyst	Strong acid cation exchange resin
Temperature	130-140 °C
Reaction Time	4 hours
Molar Ratio (H₂O:Cyclopentene)	5.5-6.5 : 1
Conversion of Cyclopentene	25.7%

| Selectivity for Cyclopentanol | 93% |

Reference:[8]

Another approach involves a two-step process: an addition-esterification reaction of cyclopentene with acetic acid, followed by transesterification with methanol.[9][10]

#### Addition-Esterification Conditions:

Parameter	Value
Reactants	Cyclopentene, Acetic Acid
Temperature	333.15 - 353.15 K
Molar Ratio (Acetic Acid:Cyclopentene)	2:1 to 3:1

| Selectivity for Cyclopentyl Acetate | ~98% |

Reference:[9][10]

**Transesterification Conditions:** 



Parameter	Value
Reactants	Cyclopentyl Acetate, Methanol
Temperature	323.15 - 343.15 K
Molar Ratio (Methanol:Cyclopentyl Acetate)	3:1 to 4:1
Conversion of Cyclopentyl Acetate	55.3%

| Selectivity for Cyclopentanol | 99.5% |

Reference:[9]

Furfural, a bio-derived chemical, can be converted to cyclopentanol through hydrodeoxygenation using a nickel-cobalt catalyst.[11] Another method involves a one-step synthesis in a water-fatty alcohol system using a Raney nickel catalyst.[12]

Reaction Conditions (from Furfural):

Parameter	Value
Reactant	Furfural
Catalyst	Raney Nickel
Solvent System	Water-fatty alcohol
Temperature	150-230 °C
Pressure	0-4.0 MPa

| Reaction Time | 4 hours |

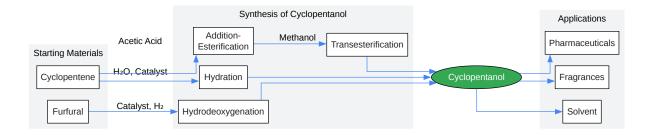
Reference:[12]

#### **Applications in Drug Development**

Cyclopentanol and its derivatives are important intermediates in the pharmaceutical industry.[1] [2] They are used in the synthesis of various active pharmaceutical ingredients (APIs),



including anti-inflammatory drugs, analgesics, and cardiovascular medications.[2] The cyclopentane ring serves as a scaffold in the design of carbocyclic nucleoside analogues with potential antiviral and anticancer activities.[6]



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Caption: Synthetic routes to Cyclopentanol and its applications.

## Cyclopentenol

**Cyclopentenol**, also known as hydroxycyclopentene, exists as different isomers, primarily 2-cyclopenten-1-ol and 3-cyclopenten-1-ol. These unsaturated alcohols are valuable synthons in organic chemistry, particularly in the synthesis of prostaglandins and other bioactive molecules.

2-Cyclopenten-1-ol

Property	Value	Reference
CAS Number	3212-60-0	[3]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O	[3]
Molecular Weight	84.12 g/mol	[3]
Appearance	Liquid	[3]



2-Cyclopenten-1-ol is a flammable liquid and can cause skin and eye irritation. It is also harmful if inhaled.[13]

Hazard	Description	Precautionary Measures
Flammability	Highly flammable liquid and vapor.	Keep away from heat, sparks, open flames, and hot surfaces. [14]
Health Hazards	Causes skin irritation, serious eye irritation, and is harmful if inhaled.[13]	Wear protective gloves, clothing, eye, and face protection. Use only outdoors or in a well-ventilated area.[14]
First Aid	If on skin, wash with plenty of water. If in eyes, rinse cautiously with water for several minutes. If inhaled, remove person to fresh air.	Get medical help if irritation occurs or if you feel unwell.[14]

3-Cyclopenten-1-ol

Property	Value	Reference
CAS Number	14320-38-8	[4][5]
Molecular Formula	C₅H8O	[4][5]
Molecular Weight	84.12 g/mol	[4][5]
Appearance	Colorless to light yellow clear liquid or brown liquid	[5]
Flash Point	41.9 °C (107.4 °F)	[9]

3-Cyclopenten-1-ol is a flammable liquid that causes serious eye irritation.[15]



Hazard	Description	Precautionary Measures
Flammability	Flammable liquid and vapor.	Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[15]
Health Hazards	Causes serious eye irritation.	Wear protective gloves/protective clothing/eye protection/face protection.[15]
First Aid	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	If eye irritation persists, get medical advice/attention.[15]

## **Experimental Protocols for Cyclopentenol Derivatives**

Chiral **cyclopentenol**s are key intermediates in the synthesis of various bioactive compounds. Enzymatic kinetic resolution is a common method to obtain enantiomerically enriched **cyclopentenol**s.

This protocol describes a general approach for the enzymatic resolution of a racemic 4-hydroxycyclopentenone derivative, which can then be used to synthesize chiral **cyclopentenols**.

#### **Reaction Conditions:**

Parameter	Value
Substrate	Racemic 4-hydroxycyclopentenone
Enzyme	Lipase PS
Acyl Donor	Vinyl Acetate
Yield	~50% (for each enantiomer)

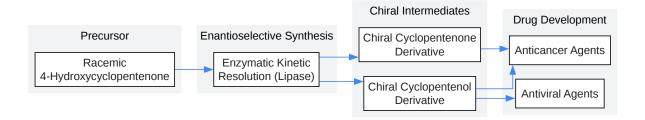
| Enantiomeric Excess (ee) | >98% |



Reference:[15]

#### **Applications in Drug Development**

The cyclopentenone moiety, which can be derived from **cyclopentenol**, is a significant structural feature in many anticancer drugs.[4][16] Studies have shown that incorporating a cyclopentenone ring into molecules can enhance their anticancer potential.[4][16] Cyclopentene-containing peptide-based compounds are also being investigated for their therapeutic potential, for instance, against breast cancer.[17]



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